Application Notes and Protocols for Studying AXL-Protein Interactions

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Compound of Interest

Compound Name:	*axl protein*
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This document provides detailed application notes and experimental protocols for various methods used to study the interactions of the AXL receptor tyrosine kinase with other proteins. Understanding these interactions is crucial for elucidating AXL's role in normal physiology and its contributions to pathologies such as cancer, as well as for the development of targeted therapeutics.

Introduction to AXL and its Significance

AXL is a member of the TAM (Tyro3, Axl, Mer) family of receptor tyrosine kinases.[1] It plays a critical role in various cellular processes, including cell survival, proliferation, migration, and immune regulation.[1] Aberrant AXL signaling is implicated in the progression and metastasis of numerous cancers, as well as in the development of therapeutic resistance.[1] AXL is activated by its primary ligand, Growth Arrest-Specific 6 (Gas6), leading to receptor dimerization and autophosphorylation of its intracellular kinase domain. This initiates a cascade of downstream signaling pathways, including PI3K/AKT, MAPK/ERK, and JAK/STAT.[2][3] AXL can also be

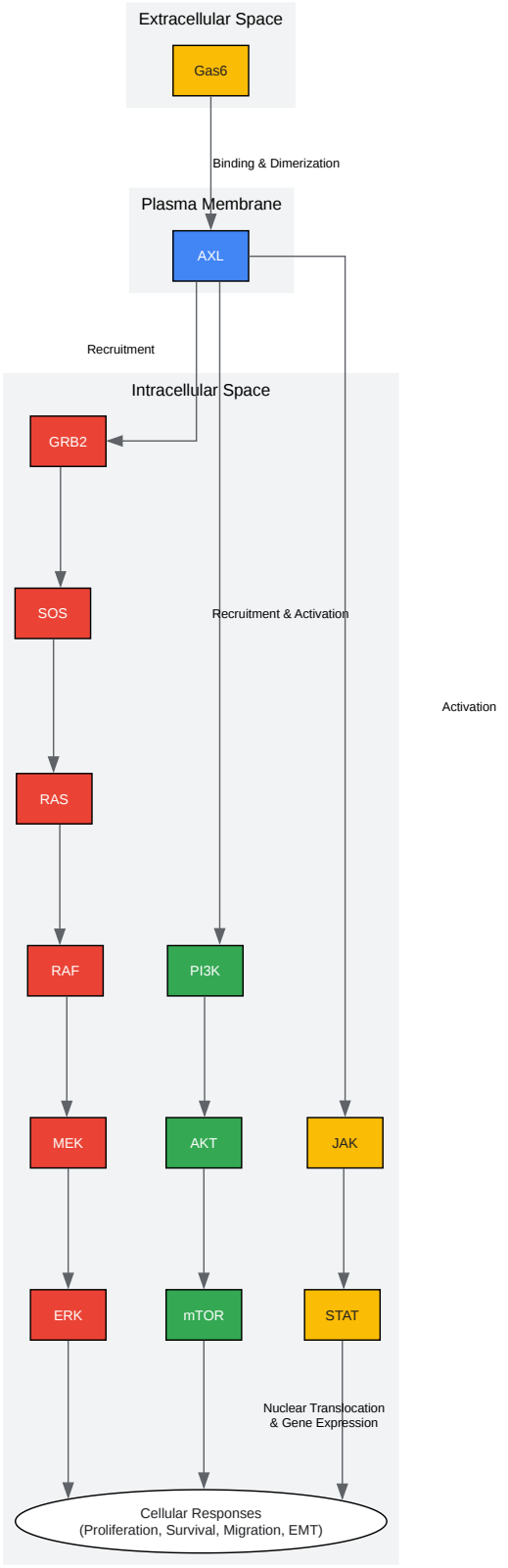
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activated through ligand-independent mechanisms, such as heterodimerization with other receptor tyrosine kinases like EGFR.[1] Given its central role in cancer, AXL is a prime target for drug development.

AXL Signaling Pathway

The AXL signaling cascade is a complex network of protein interactions that ultimately dictates cellular responses. Upon binding of its ligand, Gas6, AXL undergoes dimerization and autophosphorylation on specific tyrosine residues within its intracellular domain. These phosphorylated sites serve as docking platforms for various downstream signaling molecules containing SH2 or PTB domains, thereby initiating multiple signaling cascades.

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Figure 1: AXL Signaling Pathway

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Methods for Studying AXL-Protein Interactions

A variety of techniques can be employed to investigate AXL-protein interactions, each with its own set of advantages and limitations. The choice of method depends on the specific research question, such as confirming a predicted interaction, identifying novel binding partners, or quantifying the interaction in a cellular context.

Co-Immunoprecipitation (Co-IP)

Application Note

Co-immunoprecipitation is a widely used and robust technique to study protein-protein interactions in their native cellular environment.[4] This method involves using an antibody to specifically pull down a protein of interest (the "bait," e.g., AXL) from a cell lysate, and then detecting any associated proteins (the "prey") that are co-precipitated.[4]

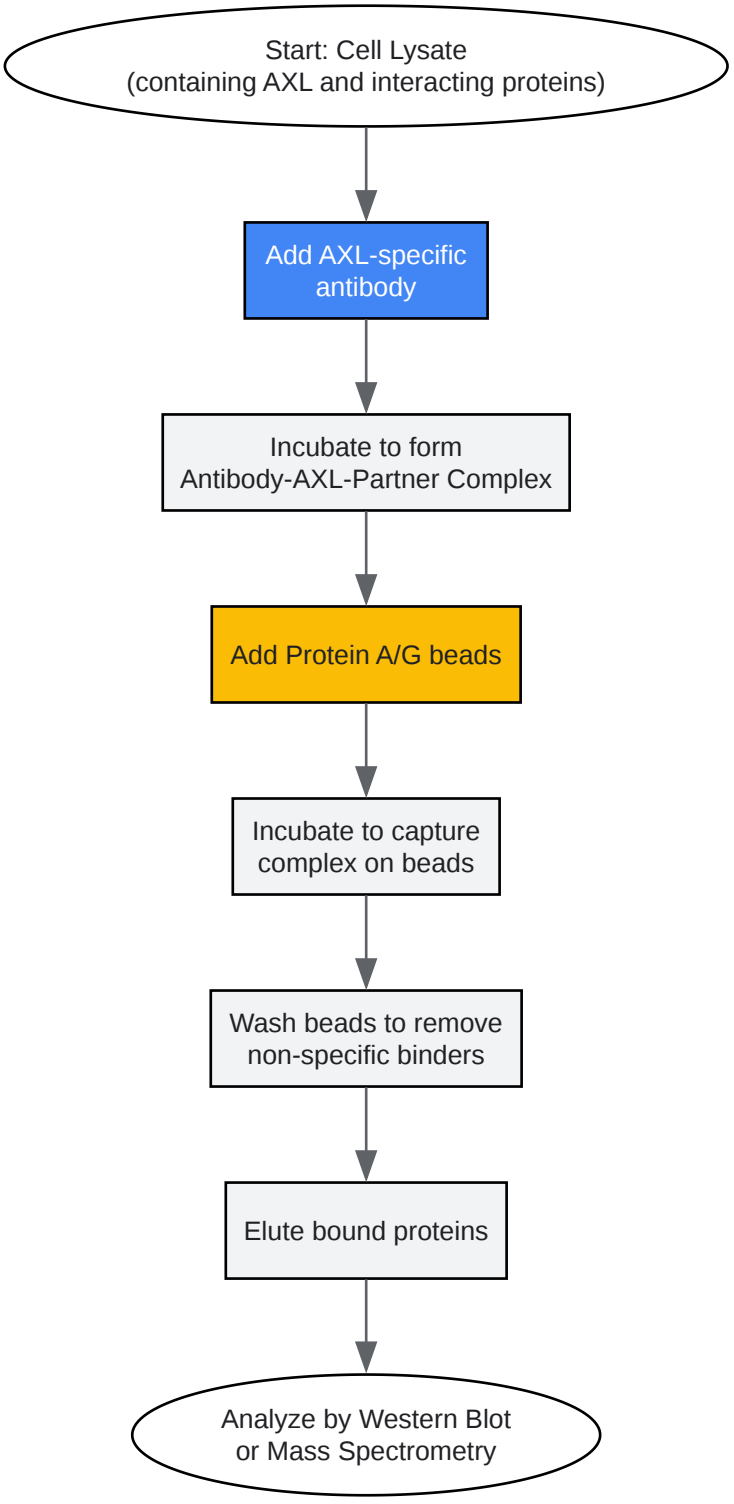
Advantages for AXL Research:

- Physiological Relevance: Co-IP allows for the detection of interactions that occur under physiological conditions within the cell, preserving the native protein complexes.[5]
- Validation of Interactions: It is an excellent method for confirming interactions suggested by other techniques, such as yeast two-hybrid or mass spectrometry.
- Detection of Endogenous Interactions: Co-IP can be used to study interactions between endogenously expressed proteins, avoiding artifacts associated with overexpression.

Limitations:

- Antibody Dependent: The success of a Co-IP experiment is highly dependent on the availability of a high-quality antibody that can specifically recognize the native conformation of the bait protein.[5]
- Transient or Weak Interactions: This method may not be suitable for detecting weak or transient interactions that can dissociate during the multiple washing steps.[6]
- Indirect Interactions: Co-IP cannot distinguish between direct and indirect interactions within a larger protein complex.[6]

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Figure 2: Co-Immunoprecipitation Workflow

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Experimental Protocol: Co-Immunoprecipitation of AXL and an Interacting Partner

This protocol describes the co-immunoprecipitation of AXL and a putative interacting protein (Protein X) from cultured mammalian cells.

Materials:

- Cultured cells expressing AXL and Protein X
- Ice-cold PBS
- Co-IP Lysis/Wash Buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% NP-40, with freshly added protease and phosphatase inhibitors)
- Anti-AXL antibody (IP-grade)
- Isotype control IgG
- Protein A/G magnetic beads or agarose beads
- Elution Buffer (e.g., 1x Laemmli sample buffer)
- Antibodies for Western blotting (anti-AXL and anti-Protein X)

Procedure:

- Cell Lysis:
  - Wash cultured cells twice with ice-cold PBS.
  - Add ice-cold Co-IP Lysis Buffer to the cells and incubate on ice for 30 minutes with occasional vortexing.
  - Scrape the cells and transfer the lysate to a pre-chilled microcentrifuge tube.
  - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cellular debris.

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- Transfer the supernatant (clarified lysate) to a new pre-chilled tube.

- Pre-clearing the Lysate (Optional but Recommended):
  - Add 20-30 µL of Protein A/G beads to the clarified lysate.
  - Incubate for 1 hour at 4°C with gentle rotation to reduce non-specific binding to the beads.
  - Centrifuge at 1,000 x g for 1 minute at 4°C and carefully transfer the supernatant to a new tube.
- Immunoprecipitation:
  - To the pre-cleared lysate, add 2-5 µg of the anti-AXL antibody. For a negative control, add the same amount of isotype control IgG to a separate aliquot of lysate.
  - Incubate overnight at 4°C with gentle rotation.
- Capture of Immune Complexes:
  - Add 30-50 µL of equilibrated Protein A/G beads to the lysate-antibody mixture.
  - Incubate for 2-4 hours at 4°C with gentle rotation.
- Washing:
  - Pellet the beads by centrifugation (1,000 x g for 1 minute at 4°C) or by using a magnetic rack.
  - Carefully remove and discard the supernatant.
  - Resuspend the beads in 1 mL of ice-cold Co-IP Lysis/Wash Buffer.
  - Repeat the wash step 3-4 times to remove non-specifically bound proteins.
- Elution:
  - After the final wash, remove all supernatant.

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- Resuspend the beads in 30-50 µL of 1x Laemmli sample buffer.
- Boil the samples at 95-100°C for 5-10 minutes to elute the proteins and denature them.
- Pellet the beads and collect the supernatant containing the eluted proteins.

- Analysis:
  - Analyze the eluted proteins by SDS-PAGE and Western blotting using antibodies against AXL and the suspected interacting protein (Protein X). A band for Protein X in the AXL IP lane, but not in the IgG control lane, indicates an interaction.

Pull-Down Assay

Application Note

Pull-down assays are an in vitro method used to confirm and study direct protein-protein interactions.[7] In this technique, a purified "bait" protein, often expressed as a fusion protein with an affinity tag (e.g., GST or His-tag), is immobilized on affinity beads.[7] These beads are then incubated with a cell lysate or a purified "prey" protein to see if the prey binds to the bait.

Advantages for AXL Research:

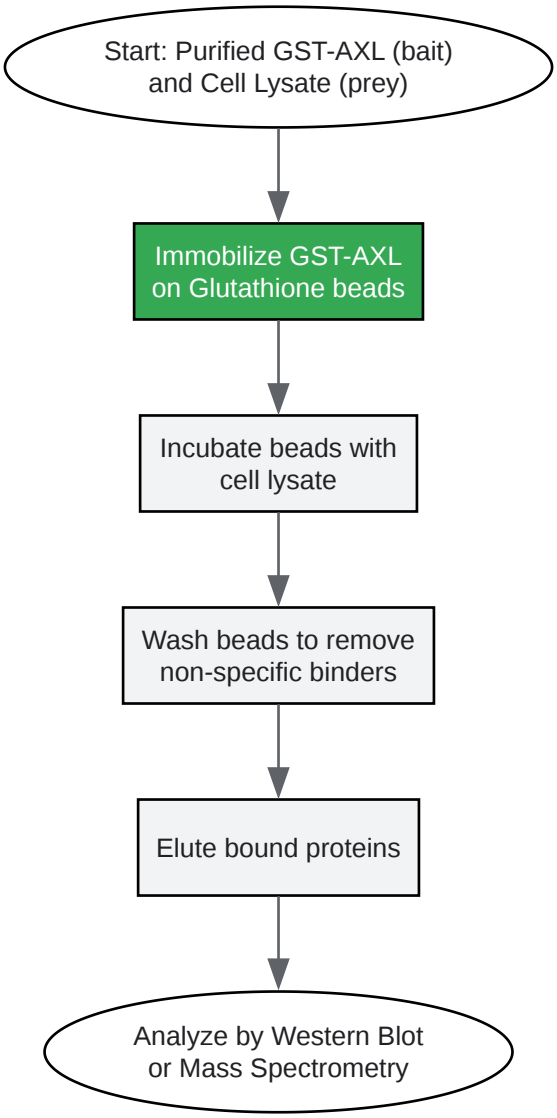
- Detection of Direct Interactions: This method is well-suited to determine if an interaction between two proteins is direct.
- Identification of Novel Interactors: A pull-down assay can be used to screen a complex protein mixture (like a cell lysate) for proteins that bind to a specific bait protein.
- Mapping Interaction Domains: By using different fragments of the bait protein, this assay can be used to map the specific domains required for the interaction.

Limitations:

- In Vitro Artifacts: As an in vitro technique, it may produce interactions that do not occur in the complex cellular environment.
- Requires Purified Protein: The bait protein needs to be expressed and purified, which can be challenging for some proteins, especially membrane proteins like AXL.

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- Non-physiological Conditions: The binding conditions in a pull-down assay may not fully replicate the physiological environment of the cell.



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Figure 3: GST Pull-Down Assay Workflow

Experimental Protocol: GST Pull-Down Assay

This protocol describes a GST pull-down assay to test the interaction between a GST-tagged AXL intracellular domain (GST-AXL-ICD) and a potential interacting protein from a cell lysate.

Materials:

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- Purified GST-AXL-ICD and GST control protein
- Glutathione-agarose beads
- Binding/Wash Buffer (e.g., PBS with 0.1% Triton X-100 and protease inhibitors)
- Elution Buffer (e.g., 50 mM Tris-HCl pH 8.0, 10 mM reduced glutathione)
- Cell lysate containing the prey protein
- Antibody against the prey protein for Western blotting

Procedure:

- Immobilization of Bait Protein:
  - Incubate 5-10 µg of purified GST-AXL-ICD with 30 µL of equilibrated glutathione-agarose beads in 500 µL of Binding/Wash Buffer for 1 hour at 4°C with gentle rotation.
  - Prepare a control with GST protein alone.
  - Pellet the beads by centrifugation (500 x g for 2 minutes at 4°C) and wash three times with Binding/Wash Buffer to remove unbound bait protein.
- Binding of Prey Protein:
  - Add 500 µg to 1 mg of cell lysate to the beads with the immobilized bait protein.
  - Incubate for 2-4 hours or overnight at 4°C with gentle rotation.
- Washing:
  - Pellet the beads and discard the supernatant.
  - Wash the beads 3-5 times with 1 mL of Binding/Wash Buffer to remove non-specifically bound proteins.
- Elution:

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- After the final wash, add 50 µL of Elution Buffer to the beads and incubate for 10 minutes at room temperature with gentle agitation.
- Pellet the beads and collect the supernatant containing the eluted proteins.
- Alternatively, elute by adding 1x Laemmli sample buffer and boiling for 5-10 minutes.

- Analysis:
  - Analyze the eluted proteins by SDS-PAGE and Western blotting using an antibody specific for the prey protein. The presence of the prey protein in the GST-AXL-ICD pull-down but not in the GST control indicates a specific interaction.

Yeast Two-Hybrid (Y2H) Screening

Application Note

The yeast two-hybrid system is a powerful genetic method for identifying novel protein-protein interactions in vivo.[8] It relies on the reconstitution of a functional transcription factor when a "bait" protein fused to a DNA-binding domain (DBD) interacts with a "prey" protein fused to an activation domain (AD), leading to the expression of a reporter gene.[8]

Advantages for AXL Research:

- Discovery of Novel Interactions: Y2H is an excellent screening tool to identify previously unknown binding partners for AXL from a cDNA library.
- In Vivo System: The interactions occur within the context of a eukaryotic cell (yeast), which can be more representative of the in vivo environment than in vitro assays.

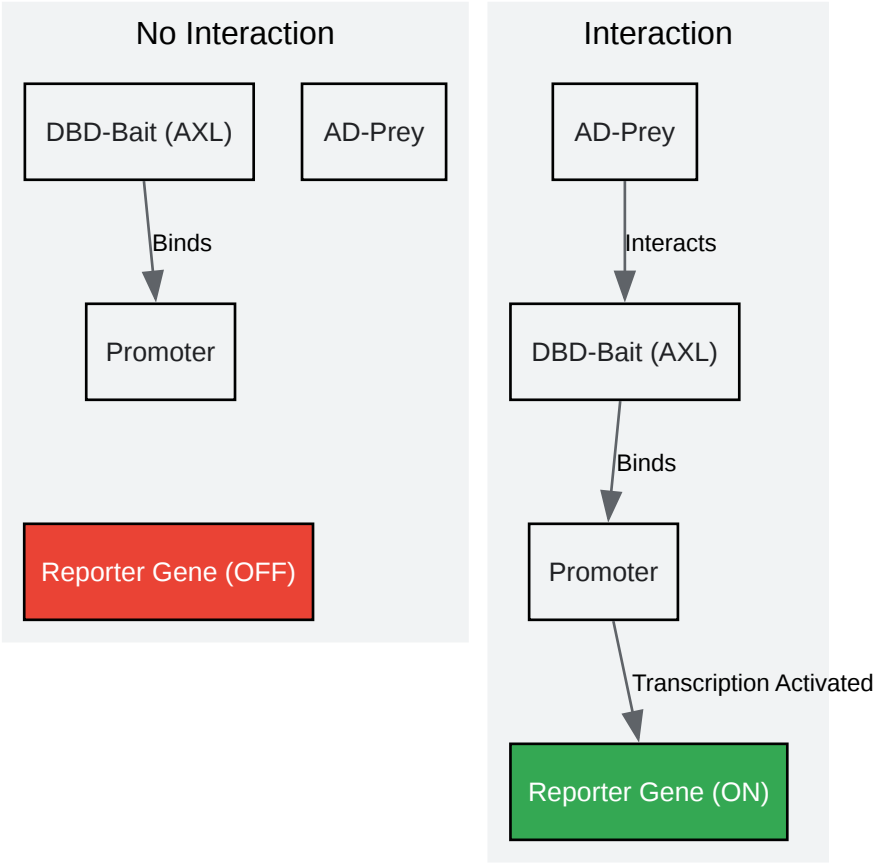
Limitations:

- False Positives and Negatives: The system is prone to both false positives (proteins that appear to interact but do not in a physiological context) and false negatives (true interactions that are not detected).[9]
- Nuclear Localization Required: The classic Y2H system requires the interacting proteins to be translocated to the yeast nucleus to activate transcription, which is a major limitation for

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transmembrane proteins like AXL.[9]

- Modified Y2H for Membrane Proteins: To overcome this, modified yeast two-hybrid systems, such as the membrane yeast two-hybrid (MYTH) or split-ubiquitin system, have been developed to study interactions of membrane proteins in their native environment.[5][10]



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Figure 4: Principle of Yeast Two-Hybrid

Experimental Protocol: Membrane Yeast Two-Hybrid (MYTH) for AXL

This protocol provides a general outline for using a split-ubiquitin-based membrane yeast two-hybrid system to screen for interactors of the full-length **AXL protein**.

Materials:

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- Yeast reporter strain (e.g., NMY51)
- Bait vector (for cloning AXL fused to the C-terminal half of ubiquitin, Cub, and a transcription factor)
- Prey cDNA library cloned into a prey vector (fused to the N-terminal half of ubiquitin, NubG)
- Yeast transformation reagents
- Selective growth media

Procedure:

- Bait Plasmid Construction:
  - Clone the full-length coding sequence of human AXL into the bait vector in-frame with the Cub-transcription factor fusion.
- Bait Validation:
  - Transform the yeast reporter strain with the AXL bait plasmid.
  - Test for self-activation of the reporter genes on selective media. An ideal bait does not self-activate.
- Library Screening:
  - Transform the yeast strain containing the AXL bait plasmid with the prey cDNA library.
  - Plate the transformed yeast on dual-selective media to select for cells containing both bait and prey plasmids.
  - Replica-plate the colonies onto a higher stringency selective medium to identify positive interactions (i.e., colonies that grow due to reporter gene activation).
- Identification of Positive Clones:
  - Isolate the prey plasmids from the positive yeast colonies.

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- Sequence the cDNA inserts to identify the potential AXL-interacting proteins.

- Validation of Interactions:
  - Re-transform the identified prey plasmids with the AXL bait plasmid into the yeast reporter strain to confirm the interaction.
  - Perform further validation using other methods, such as Co-IP or pull-down assays, in a relevant mammalian cell line.

Proximity Ligation Assay (PLA)

Application Note

The Proximity Ligation Assay is a powerful in situ technique that allows for the visualization and quantification of protein-protein interactions within fixed cells or tissues.[11] It utilizes pairs of antibodies against the two proteins of interest. Each antibody is conjugated to a unique DNA oligonucleotide. When the two antibodies are in close proximity (less than 40 nm), the oligonucleotides can be ligated to form a circular DNA template, which is then amplified by rolling circle amplification. The amplified DNA is detected by fluorescently labeled probes, appearing as distinct fluorescent spots.[11]

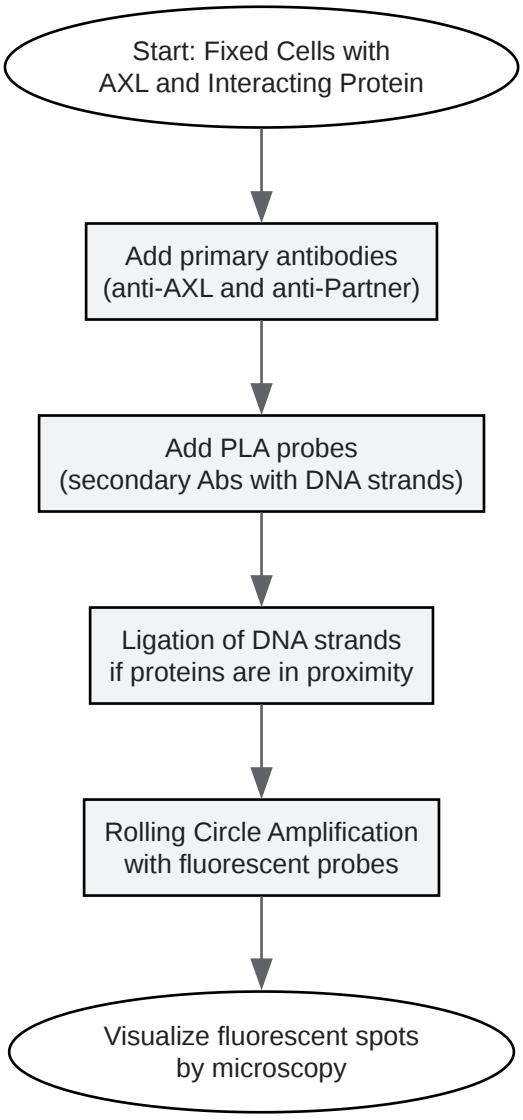
Advantages for AXL Research:

- In Situ Detection: PLA allows for the visualization of protein interactions within their native cellular and subcellular context.
- High Sensitivity and Specificity: The requirement for two antibodies to be in close proximity and the signal amplification step make PLA a highly sensitive and specific method.[12]
- Detection of Transient Interactions: This technique can capture transient or weak interactions that might be lost during Co-IP.[12]
- Quantitative Analysis: The number of fluorescent spots per cell can be quantified to provide a measure of the extent of the interaction.

Limitations:

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- Proximity, Not Necessarily Direct Interaction: A positive PLA signal indicates that two proteins are in close proximity (<40 nm), but it does not definitively prove a direct interaction.
- Antibody Requirements: Requires two high-quality primary antibodies raised in different species that recognize the target proteins.
- Complex Protocol: The procedure is multi-stepped and requires careful optimization.



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Figure 5: Proximity Ligation Assay Workflow

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Experimental Protocol: Proximity Ligation Assay for AXL Heterodimerization

This protocol outlines the steps for detecting the heterodimerization of AXL with another receptor tyrosine kinase (e.g., EGFR) in cultured cells.

Materials:

- Cultured cells grown on coverslips
- Formaldehyde for fixation
- Permeabilization buffer (e.g., PBS with 0.1% Triton X-100)
- Primary antibodies: anti-AXL (e.g., rabbit) and anti-EGFR (e.g., mouse)
- Duolink® In Situ PLA reagents (or similar kit)
- Mounting medium with DAPI

Procedure:

- Cell Preparation:
  - Fix cells on coverslips with 4% formaldehyde for 15 minutes at room temperature.
  - Wash twice with PBS.
  - Permeabilize cells with permeabilization buffer for 10 minutes.
  - Wash twice with PBS.
- Blocking:
  - Block the samples with the blocking solution provided in the PLA kit for 1 hour at 37°C in a humidified chamber.
- Primary Antibody Incubation:

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- Dilute the primary antibodies (anti-AXL and anti-EGFR) in the antibody diluent provided.
- Incubate the samples with the primary antibody mixture overnight at 4°C in a humidified chamber.

- PLA Probe Incubation:
  - Wash the samples with the provided wash buffer.
  - Add the PLA probes (anti-rabbit PLUS and anti-mouse MINUS) and incubate for 1 hour at 37°C in a humidified chamber.
- Ligation:
  - Wash the samples.
  - Add the ligation solution and incubate for 30 minutes at 37°C.
- Amplification:
  - Wash the samples.
  - Add the amplification solution containing the fluorescently labeled probes and incubate for 100 minutes at 37°C.
- Final Washes and Mounting:
  - Wash the samples with the provided wash buffers.
  - Mount the coverslips on glass slides using mounting medium with DAPI.
- Imaging and Analysis:
  - Visualize the samples using a fluorescence microscope.
  - Positive interactions will appear as distinct fluorescent spots.
  - Quantify the number of spots per cell using image analysis software.

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Förster Resonance Energy Transfer (FRET) Application Note

FRET is a powerful technique for studying protein-protein interactions in living cells with high spatial and temporal resolution. It is based on the non-radiative transfer of energy from an excited donor fluorophore to a nearby acceptor fluorophore.[13] This energy transfer only occurs when the two fluorophores are in very close proximity (typically 1-10 nm), making FRET an excellent tool for detecting direct molecular interactions.[13]

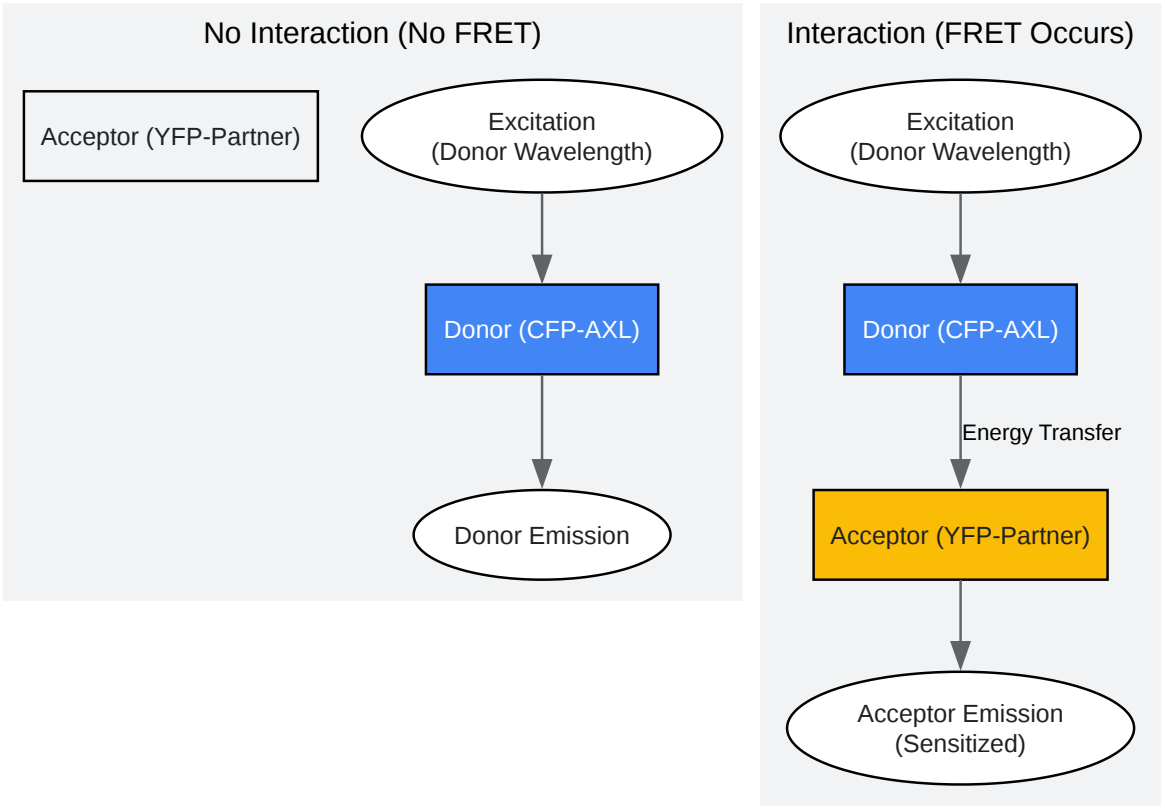
Advantages for AXL Research:

- Live-Cell Imaging: FRET allows for the dynamic study of AXL interactions in living cells, providing real-time information on the kinetics and localization of these interactions.
- High Spatial Resolution: FRET can detect interactions at a nanometer scale, far beyond the diffraction limit of light microscopy.
- Quantitative Measurements: FRET efficiency can be measured to provide quantitative information about the distance between the interacting proteins and the stoichiometry of the complex.[13]

Limitations:

- Fluorophore Tagging: Requires the fusion of AXL and its potential partner with suitable donor and acceptor fluorophores (e.g., CFP and YFP), which can sometimes affect protein function or localization.
- Complex Data Analysis: FRET data analysis can be complex and requires careful controls and corrections for spectral bleed-through and cross-excitation.
- Lack of AXL-Specific Published Protocols: While the principles of FRET are well-established, detailed protocols specifically optimized for AXL interactions are not readily available in the literature, requiring significant methods development.

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Figure 6: Principle of FRET

Experimental Protocol: Sensitized Emission FRET for AXL Dimerization

This generalized protocol describes how to measure FRET between AXL molecules tagged with CFP (donor) and YFP (acceptor) to study ligand-induced dimerization.

Materials:

- Mammalian cells
- Expression vectors for AXL-CFP and AXL-YFP
- Transfection reagent

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- Live-cell imaging medium
- Fluorescence microscope equipped for FRET imaging (with appropriate filter sets for CFP, YFP, and FRET)
- Image analysis software with FRET analysis capabilities

Procedure:

- Cell Transfection:
  - Co-transfect mammalian cells with AXL-CFP and AXL-YFP expression vectors.
  - As controls, transfect cells with AXL-CFP alone (donor only) and AXL-YFP alone (acceptor only).
- Cell Culture for Imaging:
  - Plate the transfected cells on glass-bottom dishes suitable for live-cell imaging.
  - Allow cells to grow for 24-48 hours.
- Image Acquisition:
  - Replace the culture medium with live-cell imaging medium.
  - Place the dish on the microscope stage, maintaining physiological conditions (37°C, 5% CO2).
  - Acquire three images for each field of view:
    - Donor image: Excite at the donor's excitation wavelength (e.g., ~430 nm for CFP) and collect emission at the donor's emission wavelength (e.g., ~475 nm).
    - Acceptor image: Excite at the acceptor's excitation wavelength (e.g., ~500 nm for YFP) and collect emission at the acceptor's emission wavelength (e.g., ~535 nm).

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    - FRET image: Excite at the donor's excitation wavelength and collect emission at the acceptor's emission wavelength.
  - Acquire images before and after stimulating the cells with Gas6 to observe changes in FRET.
- Image Analysis:
  - Correct the raw images for background fluorescence.
  - Use the donor-only and acceptor-only control images to determine the spectral bleed-through and cross-excitation correction factors.
  - Calculate the corrected FRET (cFRET) or normalized FRET (nFRET) for each pixel using appropriate algorithms in the image analysis software. An increase in the FRET signal upon Gas6 stimulation indicates ligand-induced dimerization of AXL.

Quantitative Data on AXL-Protein Interactions

The following table summarizes some of the reported binding affinities for AXL and its interacting partners. Dissociation constants (Kd) are a measure of the strength of an interaction, with lower values indicating a stronger binding affinity.

Interacting Proteins	Method	Dissociation Constant (Kd)	Reference
AXL - Gas6	Surface Plasmon Resonance (SPR)	33 pM	[14]
Engineered AXL Decoy - Gas6	Yeast Display & SPR	93 fM	[15]
AXL - EGFR	Co-Immunoprecipitation	Interaction confirmed, but Kd not reported	[16]
AXL - Tyro3	Co-Immunoprecipitation	Interaction confirmed, but Kd not reported	[17]
AXL - MERTK	Co-fractionation	Interaction inferred, but Kd not reported	[17]

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Conclusion

The study of AXL-protein interactions is essential for a comprehensive understanding of its biological functions and its role in disease. The methods described in this document provide a powerful toolkit for researchers to investigate these interactions. Co-immunoprecipitation and pull-down assays are valuable for confirming interactions and identifying binding partners. Yeast two-hybrid, particularly the membrane-adapted versions, is a potent tool for discovering novel interactors. Proximity ligation assays and FRET offer the ability to study these interactions with high sensitivity and spatiotemporal resolution within the context of living cells. A judicious combination of these techniques will be crucial for fully elucidating the AXL interactome and for the development of effective AXL-targeted therapies.

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References

- 1. Molecular Pathways: AXL, a Membrane Receptor Mediator of Resistance to Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Structural basis for Gas6–Axl signalling - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. Integrated Membrane Yeast Two-Hybrid System for the Analysis of Membrane Protein Complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Pull-Down Assays | Thermo Fisher Scientific - HK [thermofisher.com]
- 7. Pull-Down Assay: A Key Technique for Protein-Protein Interaction Analysis - Creative Proteomics [creative-proteomics.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Integrated Membrane Yeast Two-Hybrid System for the Analysis of Membrane Protein Complexes - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 11. Proximity Ligation Assay for Detecting Protein-Protein Interactions and Protein Modifications in Cells and Tissues In Situ - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Monitoring Integrin Activation by Fluorescence Resonance Energy Transfer | Springer Nature Experiments [experiments.springernature.com]
- 13. Imaging Protein-Protein Interactions by Förster Resonance Energy Transfer (FRET) Microscopy in Live Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Quantitative Tyrosine Phosphoproteome Profiling of AXL Receptor Tyrosine Kinase Signaling Network - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. aacrjournals.org [aacrjournals.org]
- 16. The Receptor AXL Diversifies EGFR Signaling and Limits the Response to EGFR-Targeted Inhibitors in Triple-Negative Breast Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]

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